Parathion-ethyl D10 CAS number

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Compound of Interest	
Compound Name:	*Parathion-ethyl D10*
CAS No.:	*350820-04-1*
Cat. No.:	*B566265*

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An In-depth Technical Guide to **Parathion-ethyl D10** (CAS No. 350820-04-1)

Foreword

This guide serves as a comprehensive technical resource for researchers, analytical scientists, and professionals in drug development and environmental analysis. It delves into the core principles, practical applications, and critical considerations for the use of **Parathion-ethyl D10** as an internal standard. The narrative moves beyond simple procedural descriptions to explain the fundamental causality behind its application in modern analytical workflows, ensuring a robust understanding of its role in achieving accurate and reproducible quantitative results.

Section 1: Core Identity and Physicochemical Characteristics

Parathion-ethyl D10 is the deuterated analogue of Parathion-ethyl, a highly toxic organophosphate insecticide.[1][2] Its primary role in the laboratory is not as an active agent but as a critical tool for analytical quantification—an internal standard.[3] The parent compound, Parathion-ethyl (CAS No. 56-38-2), was developed in the 1940s and saw widespread use in agriculture before extensive restrictions and bans were implemented due to its high toxicity to non-target organisms, including humans.[1][4] It functions as an irreversible

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acetylcholinesterase inhibitor, a mechanism that accounts for both its insecticidal potency and its severe health risks.[1][2]

The defining feature of **Parathion-ethyl D10** is the replacement of the ten hydrogen atoms on the two ethyl groups with deuterium, resulting in a mass shift of +10 atomic mass units compared to the parent molecule.[3] This isotopic labeling makes it an ideal internal standard for mass spectrometry-based methods.[5]

Key Properties

A summary of the essential physicochemical properties of **Parathion-ethyl D10** is provided below.

Property	Value	Source(s)
CAS Number	350820-04-1	[3][6][7]
Molecular Formula	$C_{10}D_{10}H_4NO_5PS$	[3][6]
Molecular Weight	~301.32 g/mol	[3][7][8]
IUPAC Name	(4-nitrophenoxy)-bis(1,1,2,2,2-pentadeuterioethoxy)-sulfanylidene-λ^5-phosphane	[6][7]
Synonyms	O,O-Diethyl-d10 O-(4-nitrophenyl) phosphorothioate, Parathion (diethyl-D10)	[3][8]
Appearance	Typically supplied as a neat (pure) solid or liquid.	[8]
Storage Temperature	2-8°C or -18°C, protected from light and moisture.	[3][6][8]
Unlabeled CAS No.	56-38-2 (Parathion-ethyl)	[8][9]

Section 2: The Scientific Rationale for Isotopic Labeling in Quantitative Analysis

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To appreciate the utility of **Parathion-ethyl D10**, one must first understand the challenges inherent in quantitative analysis, particularly when dealing with complex matrices like food, soil, or biological tissues. The core challenge is variability. Analyte loss can occur at multiple stages of an experimental workflow, from sample extraction and cleanup to instrument injection and ionization. Furthermore, matrix components can interfere with the instrument's response, either suppressing or enhancing the signal of the target analyte—a phenomenon known as the "matrix effect."

Isotope Dilution Mass Spectrometry (IDMS) is the gold-standard technique to counteract these issues. This approach relies on the addition of a known quantity of an isotopically labeled version of the analyte (the internal standard) to the sample at the earliest possible stage.

The Principle of Co-elution and Co-behavior

Parathion-ethyl D10 is nearly identical to the non-labeled Parathion-ethyl in its chemical and physical behavior. It has the same polarity, solubility, and chromatographic retention time. Therefore, during sample preparation (extraction, filtration, etc.), any analyte lost will be accompanied by a proportional loss of the internal standard. Similarly, within the analytical instrument, it experiences the same matrix effects and ionization efficiency as the native analyte.

The mass spectrometer, however, can easily distinguish between the analyte and the internal standard due to their mass difference. By measuring the ratio of the signal from the native analyte to the signal from the internal standard, accurate quantification is possible, as this ratio remains constant regardless of sample loss or matrix-induced signal fluctuations.[10]

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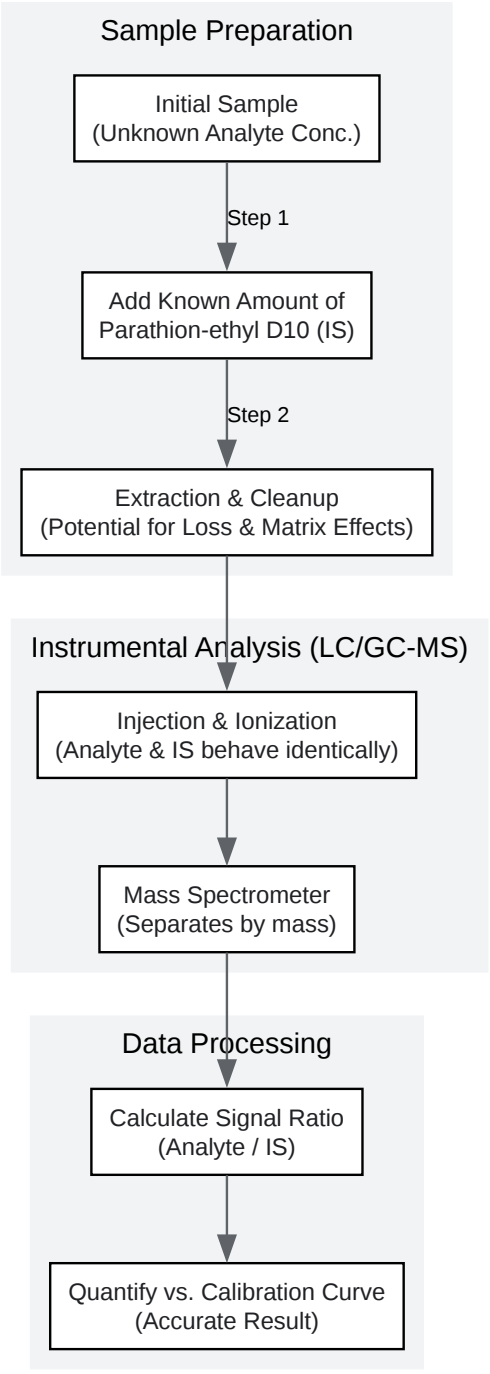
Figure 1: The Principle of Isotope Dilution



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Caption: Workflow illustrating how an internal standard corrects for variability.

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Section 3: Analytical Methodologies

Parathion-ethyl D10 is predominantly used in conjunction with gas chromatography (GC) or liquid chromatography (LC), coupled with tandem mass spectrometry (MS/MS).[3][5][10] The following sections provide a representative protocol for the analysis of Parathion-ethyl in a food matrix, such as a grape seed extract, as a practical example.[3]

Protocol: Preparation of Standards and Samples

Objective: To prepare calibration standards, a fortified sample, and an unknown sample for analysis.

Materials:

- **Parathion-ethyl D10** (neat standard)
- Parathion-ethyl (neat standard)
- Acetonitrile (LC-MS or pesticide residue grade)
- Deionized water
- Formic acid
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride)
- Dispersive SPE (d-SPE) sorbent (e.g., PSA, C18)
- Vortex mixer, centrifuge

Procedure:

- Primary Stock Solutions (1000 µg/mL):
  - Accurately weigh ~10 mg of **Parathion-ethyl D10** standard into a 10 mL volumetric flask. Dissolve and bring to volume with acetonitrile.
  - Repeat the process for the Parathion-ethyl standard in a separate flask. Store stocks at -18°C.

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- Intermediate Internal Standard (IS) Spiking Solution (10 µg/mL):
  - Dilute the **Parathion-ethyl D10** primary stock 1:100 with acetonitrile.
- Calibration Standards:
  - Perform serial dilutions of the Parathion-ethyl primary stock to create a series of calibration standards (e.g., 1, 5, 10, 50, 100, 500 ng/mL) in acetonitrile.
  - To each calibration standard, add a fixed amount of the Intermediate IS Spiking Solution to achieve a final IS concentration of 50 ng/mL in every vial. This ensures the IS concentration is constant across the calibration curve.
- Sample Preparation (QuEChERS Method):
  - Weigh 10 g of the homogenized grape seed sample into a 50 mL centrifuge tube.
  - Add 10 mL of deionized water and vortex to mix.
  - Spike the sample with a known volume of the Intermediate IS Spiking Solution (e.g., 50 µL of 10 µg/mL IS solution).
  - Add 10 mL of acetonitrile and the QuEChERS extraction salts.
  - Shake vigorously for 1 minute and centrifuge at >3000 x g for 5 minutes.
  - Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube.
  - Vortex for 30 seconds and centrifuge for 5 minutes.
  - Filter the supernatant through a 0.22 µm filter into an autosampler vial for analysis.

Protocol: Instrumental Analysis by GC-MS/MS

The following parameters are illustrative and should be optimized for the specific instrument and application.

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Parameter	Setting	Rationale
GC System	Agilent 7890 GC (or equivalent)	Standard platform for pesticide residue analysis.
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm)	A common, robust column for semi-volatile compounds.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert gas providing good chromatographic efficiency.
Oven Program	80°C (1 min hold), ramp 8°C/min to 250°C (5 min hold)	Gradient ensures separation from matrix components and elution of the analyte.[11]
Inlet	250°C, Splitless mode	Ensures efficient volatilization without discrimination.
MS System	Agilent 7010 Triple Quadrupole MS (or equivalent)	Provides the selectivity and sensitivity needed for trace analysis.
Ion Source	Electron Ionization (EI) at 70 eV	Standard, robust ionization for GC-amenable pesticides.
Acquisition Mode	Multiple Reaction Monitoring (MRM)	Highly selective mode that minimizes background interference.

MRM Transitions: The selection of precursor and product ions is critical for selectivity. These are determined by infusing the pure standard into the mass spectrometer.

Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)
Parathion-ethyl	291.0	109.0	137.0
Parathion-ethyl D10	301.0	114.0	142.0

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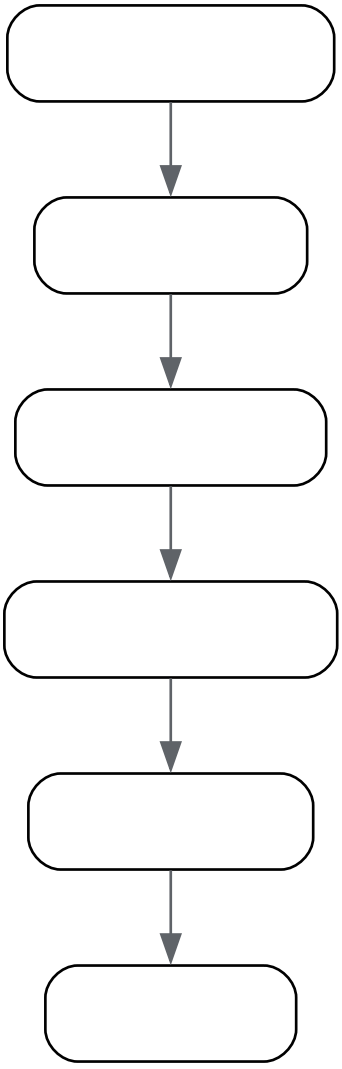
Note: The specific product ions should be empirically determined but will reflect the deuterated fragments for the internal standard.

Figure 2: Analytical Workflow Diagram



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Caption: A typical workflow for pesticide analysis using an internal standard.

Section 4: Safety, Handling, and Storage

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Parathion-ethyl D10, like its parent compound, is classified as extremely toxic and must be handled with the utmost care by trained personnel in a controlled laboratory environment.[3][12]

- Hazard Classifications: Acute Toxicity 1 (Oral, Dermal, Inhalation), STOT RE 1 (Specific Target Organ Toxicity, Repeated Exposure), Aquatic Acute 1, Aquatic Chronic 1.[3][7]
- GHS Hazard Statements: H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long-lasting effects).[3][7][12]
- Personal Protective Equipment (PPE): Mandatory use of chemical-resistant gloves, a lab coat, and safety glasses. All handling of the neat material or concentrated solutions must be performed inside a certified chemical fume hood.[12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for highly toxic substances. Recommended storage temperatures are typically 2-8°C or frozen.[3]
- Disposal: Waste must be treated as hazardous and disposed of through a licensed disposal company, in accordance with local, state, and federal regulations.[13]

Section 5: Outline of Chemical Synthesis

While commercial suppliers do not typically disclose their exact synthetic procedures, a plausible route for the synthesis of **Parathion-ethyl D10** can be inferred from the known synthesis of Parathion-ethyl.[1][14] The key step is the introduction of the deuterated ethyl groups.

- Starting Material: The synthesis would begin with deuterated ethanol (Ethanol-d5, CD_3CD_2OH).
- Formation of Diethyl Dithiophosphoric Acid-d10: The deuterated ethanol is reacted with phosphorus pentasulfide (P_2S_5) to form the deuterated analogue of diethyl dithiophosphoric acid.

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- Chlorination: This intermediate is then chlorinated to produce diethylthiophosphoryl chloride-d10 ($(C_2D_5O)_2P(S)Cl$).
- Condensation: Finally, the deuterated chloride is reacted with sodium 4-nitrophenolate (the sodium salt of 4-nitrophenol) to yield the final product, O,O-Diethyl-d10 O-(4-nitrophenyl) phosphorothioate (**Parathion-ethyl D10**).[1]

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